

# Technical Guide: Physicochemical Properties of 5,5-Dimethyl-2-hexene

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## Compound of Interest

Compound Name: 5,5-Dimethyl-2-hexene

Cat. No.: B3327663

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For the attention of: Researchers, scientists, and professionals in drug development.

This technical document provides an in-depth overview of the core physicochemical properties of **5,5-Dimethyl-2-hexene**, specifically its boiling point and density. The information is presented to support research and development activities where this compound is of interest. This guide includes tabulated physical data, detailed experimental protocols for property determination, and a workflow diagram for laboratory procedures.

## Data Presentation: Physical Properties

The boiling point and density of a compound are critical parameters for its handling, purification, and use in synthetic chemistry. **5,5-Dimethyl-2-hexene** exists as two geometric isomers, (E) and (Z), which exhibit distinct physical properties. The available data for these isomers are summarized below.

Property	Isomer	Value	Conditions
Boiling Point	(Z)-5,5-Dimethyl-2-hexene	104.1 °C	at 760 mmHg[1]
cis-5,5-Dimethyl-2-hexene		107 °C	Not specified
(E)-5,5-Dimethyl-2-hexene		104 °C	Not specified[2]
(E)-5,5-Dimethyl-2-hexene		104.15 ± 0.50 °C	Not specified
Density	(Z)-5,5-Dimethyl-2-hexene	0.727 g/cm <sup>3</sup>	Not specified[1]

## Experimental Protocols

Accurate determination of boiling point and density requires standardized experimental procedures. The following protocols describe common and reliable methods for obtaining these values for a liquid organic compound such as **5,5-Dimethyl-2-hexene**.

### Protocol 1: Boiling Point Determination (Micro-Reflux Method)

This method is suitable for small sample volumes and provides an accurate boiling point measurement.

#### Apparatus:

- Small test tube (e.g., 150 mm diameter)
- Heating block or oil bath on a hot plate with magnetic stirring capabilities
- Small magnetic stir bar
- Thermometer (-10 to 110 °C range)

- Clamps and stand
- Pasteur pipette

**Procedure:**

- Using a Pasteur pipette, introduce approximately 0.5 mL of the liquid sample into the test tube and add a small magnetic stir bar.
- Place the test tube in the heating block or oil bath, which is centered on the hot plate stirrer. Secure the test tube with a clamp.
- Position the thermometer so that the bulb is approximately 1 cm above the surface of the liquid.
- Turn on the stirrer to ensure gentle and uniform mixing of the liquid.
- Begin heating the apparatus gradually.
- Observe the sample for boiling (the formation of bubbles) and the condensation of vapor on the walls of the test tube. This condensation will form a "reflux ring."
- Adjust the thermometer's position so that the bulb is level with this reflux ring for an accurate measurement of the vapor temperature.
- When the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is the observed boiling point of the liquid.
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

## Protocol 2: Density Determination (Pycnometer Method)

The pycnometer method is a highly precise technique for determining the density of a liquid. A pycnometer is a glass flask with a specific, accurately known volume.

**Apparatus:**

- Pycnometer (specific gravity bottle) with a ground glass stopper containing a capillary hole
- Analytical balance (accurate to at least 0.001 g)
- Distilled water (as a reference liquid)
- The liquid sample (**5,5-Dimethyl-2-hexene**)
- Thermometer
- Pasteur pipette

**Procedure:**

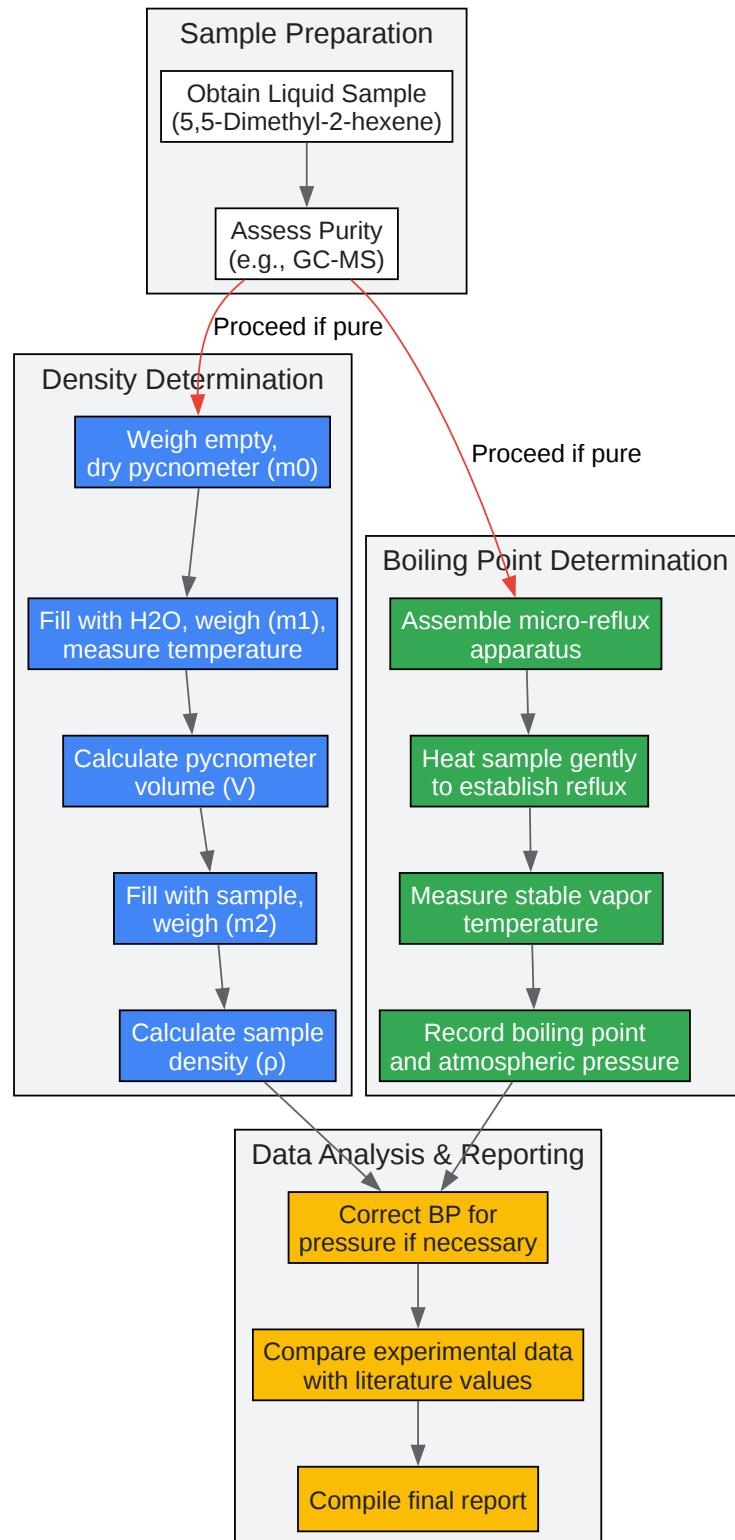
- Carefully clean and dry the pycnometer and its stopper. Weigh the empty pycnometer on the analytical balance and record its mass ( $m_0$ ).
- Fill the pycnometer with distilled water, ensuring the water level is slightly above the neck. Gently insert the stopper, which will force excess water out through the capillary. This ensures the volume is precisely that of the pycnometer.
- Carefully dry the exterior of the pycnometer and weigh it. Record this mass ( $m_1$ ).
- Measure the temperature of the water. Using a reference table, find the known density of water ( $\rho_{\text{water}}$ ) at this temperature.
- Calculate the exact volume of the pycnometer ( $V$ ) using the formula:  $V = (m_1 - m_0) / \rho_{\text{water}}$ .
- Empty and thoroughly dry the pycnometer.
- Fill the dry pycnometer with the liquid sample (**5,5-Dimethyl-2-hexene**) in the same manner as with the water, ensuring no air bubbles are trapped.
- Dry the exterior and weigh the filled pycnometer. Record this mass ( $m_2$ ).
- The mass of the liquid sample ( $m_{\text{sample}}$ ) is calculated as  $m_2 - m_0$ .

- The density of the sample ( $\rho_{\text{sample}}$ ) is then determined by dividing the mass of the sample by the volume of the pycnometer:  $\rho_{\text{sample}} = m_{\text{sample}} / V$ .

## Mandatory Visualization

The following diagram illustrates the experimental workflow for the characterization of the physical properties of a liquid organic compound.

## Experimental Workflow for Physicochemical Characterization

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Caption: Workflow for the determination of boiling point and density.

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## References

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